

Application of Dimethoate in agricultural pest control studies

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Compound of Interest

Compound Name: Dimex

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Application Notes: Dimethoate in Agricultural Pest Control

Introduction

Dimethoate is a broad-spectrum, systemic, and contact organophosphate insecticide and acaricide first introduced in the 1960s.[1][2] It is utilized in agriculture to control a wide variety of sucking and chewing insects that pose a threat to various crops, including fruits, vegetables, and field crops.[3][4][5] Its systemic nature allows it to be absorbed by the plant and translocated through the vascular system, providing protection to foliage, stems, and new growth against hidden and internal pests.[1][3]

Mechanism of Action

As an organophosphate insecticide, dimethoate's primary mode of action is the inhibition of the acetylcholinesterase (AChE) enzyme within the insect's nervous system.[1][3][4] AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, dimethoate causes an accumulation of ACh, leading to continuous and uncontrolled nerve impulses.[1][3][6] This hyperexcitation of the nervous system results in paralysis and ultimately the death of the insect.[3][4][7]

Spectrum of Activity and Applications

Dimethoate is effective against a wide range of agricultural pests.[8][9] It is commonly used on crops such as cotton, wheat, soybeans, citrus, and various vegetables.[3]

Key Target Pests Include:

- Aphids[3][10]
- Thrips[3][10]
- Whiteflies[3]
- Leafhoppers and Jassids[1][10]
- Mites (excluding organophosphate-resistant species)[1][11]
- Fruit Flies (e.g., Queensland Fruit Fly)[11]
- Grasshoppers[10]

Resistance Management

Repeated and exclusive use of dimethoate can lead to the development of resistance in pest populations.[3] To mitigate this, it is recommended to rotate dimethoate with insecticides from different chemical classes as part of an Integrated Pest Management (IPM) program.[3][9]

Environmental and Safety Considerations

Dimethoate is classified as moderately hazardous to humans and requires careful handling.[3] Personal protective equipment (PPE) is essential during mixing and application.[4] It is highly toxic to non-target organisms, including bees, aquatic life, and some beneficial insects.[3] Therefore, application during crop flowering should be avoided to protect pollinators.[3] Due to health and environmental concerns, its use is restricted or banned in some regions, such as the European Union.[3]

Data Presentation

Table 1: General Properties of Dimethoate

Property	Description	Reference
Chemical Name	O,O-dimethyl S-[2-(methylamino)-2-oxoethyl] dithiophosphate	[1]
Chemical Class	Organophosphate	[4] [9]
Mode of Action	Acetylcholinesterase (AChE) inhibitor	[1] [3] [8]
Activity	Systemic, Contact, Stomach	[1] [12]
Formulations	Emulsifiable Concentrates (EC), Soluble Concentrates	[3] [8]

Table 2: Efficacy of Dimethoate against Fall Armyworm (*Spodoptera frugiperda*) in Maize

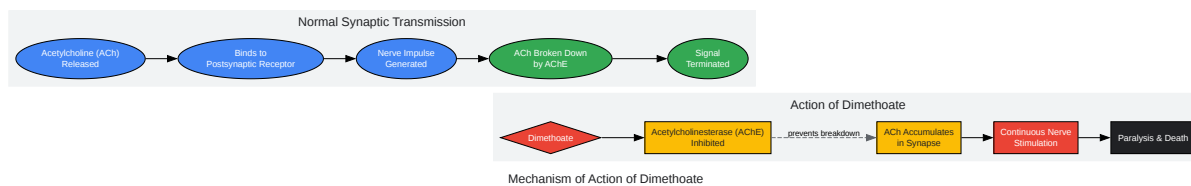
Treatment	Larval Mortality (1st Spray)	Larval Mortality (2nd Spray)
Dimethoate 40%	40.0%	53.3%
Karate 5 EC	33.3%	60.0%
Radiant 120 SC	33.3%	40.0%
Coragen 200 SC	33.3%	Not Reported
Tracer 480 SC	20.0%	Not Reported
Carbaryl	6.7%	6.7%
Malathion	0.0%	6.7%

Data adapted from a 2019 study on the efficacy of selected insecticides against Fall Armyworm.[\[13\]](#)

Table 3: Recommended Application Rates of Dimethoate (400 g/L EC) for Various Crops and Pests

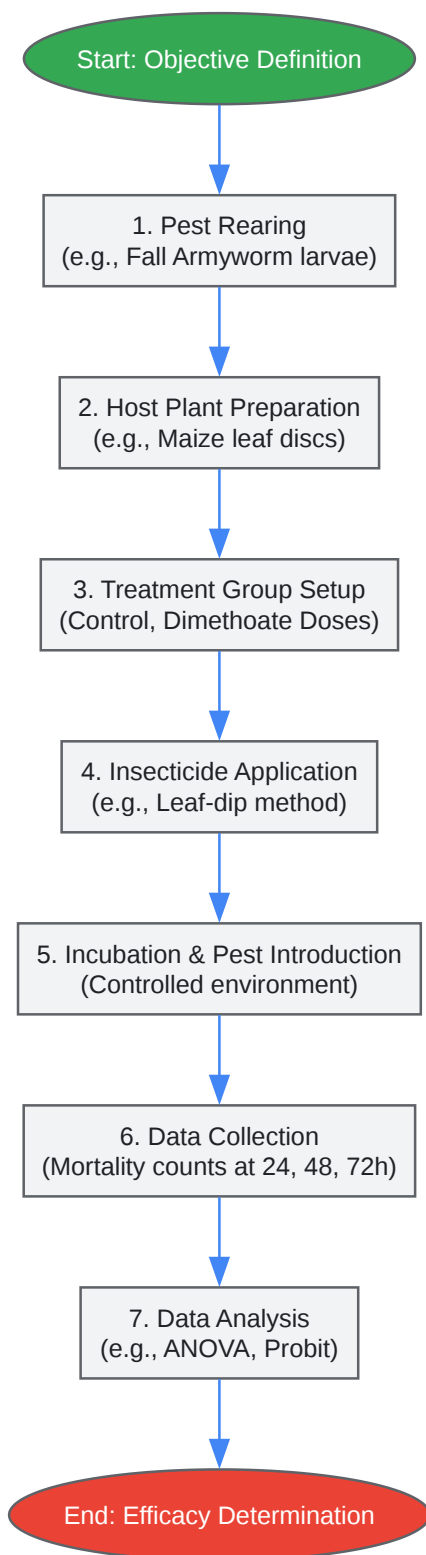
Crop	Pest	Application Rate	Critical Comments
Cereals (Wheat, Barley)	Lucerne Flea, Redlegged Earth Mite	55 - 85 mL/ha	Apply 3-5 weeks after autumn rains commence. Use higher rates in cold weather. [10]
Cotton	Aphids, Thrips	500 mL/ha	Apply when pests appear and repeat as necessary. [10]
Citrus	Aphids, Thrips, Bronze Orange Bug	75 mL/100 L of water	Apply when pests appear. For Bronze Orange Bug, repeat as necessary. [10]
Tomatoes (Processing)	Aphids, Green Vegetable Bug, Jassids, Thrips	75 mL/100 L of water	Apply when pests appear and repeat as necessary. Do not use post-harvest. [11]
Lucerne	Aphids (excluding Green Peach Aphid), Mirid Bugs	500 mL/ha	For aphids, apply when flower spikes have 20-50 aphids. Do not re-apply within 14 days. [14]
Pastures	Wingless Grasshopper	750 mL/ha	Apply when grasshoppers appear. Spray a 20-meter band around the area to be protected. [10]

Visualizations: Pathways and Workflows



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Caption: Dimethoate inhibits acetylcholinesterase (AChE), leading to paralysis.



Experimental Workflow for Pesticide Efficacy Bioassay

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Caption: Standard workflow for assessing insecticide efficacy in a lab setting.

Experimental Protocols

Protocol 1: Laboratory Bioassay for Dimethoate Efficacy Against Lepidopteran Larvae (e.g., *Spodoptera frugiperda*)

1. Objective: To determine the dose-dependent mortality rate of Dimethoate against a target lepidopteran pest under controlled laboratory conditions.

2. Materials:

- Dimethoate formulation (e.g., 400 g/L EC)
- Healthy, uniform host plants (e.g., maize, cotton)
- Second or third-instar larvae of the target pest
- Petri dishes or ventilated containers
- Distilled water and a non-ionic surfactant
- Micropipettes and sterile glassware
- Growth chamber or incubator set to $25\pm 2^{\circ}\text{C}$, $65\pm 5\%$ RH, and a 14:10 (L:D) photoperiod.

3. Methodology:

- Preparation of Test Solutions: Prepare a stock solution of Dimethoate. Perform serial dilutions with distilled water to obtain a range of desired concentrations (e.g., 50, 100, 250, 500, 1000 ppm). Add a surfactant (e.g., 0.1% Triton X-100) to each solution to ensure uniform coverage. A control solution should be prepared with only distilled water and the surfactant.
- Host Material Treatment: Excise leaf discs (approx. 5 cm diameter) from untreated host plants. Using forceps, dip each leaf disc into a respective test solution for 10-15 seconds. Allow the discs to air-dry on a wire rack for 1-2 hours.
- Experimental Setup: Place one treated leaf disc into each Petri dish lined with moistened filter paper. Prepare at least three to four replicates for each concentration, including the

control.

- **Pest Introduction:** Carefully introduce 10 healthy, active larvae into each Petri dish using a fine camel-hair brush.
- **Incubation:** Seal the Petri dishes with perforated lids to allow for air exchange and place them in the growth chamber under the specified conditions.
- **Data Collection:** Assess larval mortality at 24, 48, and 72 hours post-introduction. Larvae are considered dead if they do not respond to gentle prodding with the brush.
- **Data Analysis:** Correct for control mortality using Abbott's formula if necessary. Analyze the data using Probit analysis to determine the LC50 (lethal concentration to kill 50% of the population) or using ANOVA to compare mortality rates between different concentrations.

Protocol 2: Field Application Protocol via Foliar Spray

1. **Objective:** To apply Dimethoate effectively and safely to control target pests on agricultural crops in a field setting.

2. Materials & Equipment:

- Dimethoate EC formulation
- Calibrated sprayer (e.g., boom sprayer for field crops, airblast sprayer for orchards)
- Clean water source
- Measuring cylinders
- Personal Protective Equipment (PPE): chemical-resistant gloves, coveralls, boots, safety goggles, and a respirator.

3. Methodology:

- **Timing and Conditions:** Apply when pests first appear or reach economic threshold levels.^[4]
^[11] Avoid application during high winds (>15 km/h), high temperatures, or when rain is imminent. Do not apply during crop flowering to protect pollinators.^[3]

- **Sprayer Calibration:** Ensure the sprayer is properly calibrated to deliver the desired volume of water per unit area (e.g., 50-100 L/ha for boom sprayers).[\[10\]](#)[\[11\]](#)
- **Mixing:** Fill the spray tank with half the required volume of water. Begin agitation. Add the measured amount of Dimethoate as specified by the product label for the target crop and pest (see Table 3). Add the remaining water to the tank while maintaining agitation.
- **Application:** Apply the spray mixture uniformly over the crop canopy, ensuring thorough coverage of all plant surfaces, including the undersides of leaves.[\[3\]](#) For pests like wingless grasshoppers, it may be beneficial to spray a 20-meter band around the area to be protected in addition to the infested area.[\[10\]](#)[\[14\]](#)
- **Post-Application:** Clean the sprayer thoroughly after use. Adhere to the pre-harvest interval (PHI) and grazing withholding periods specified on the product label. For example, a 14-day grazing withholding period is common for treated lucerne.[\[14\]](#)

Protocol 3: Drip Irrigation (Chemigation) Application for Systemic Control

1. **Objective:** To deliver Dimethoate systemically to the plant's vascular system for controlling sap-sucking pests like mites on cotton. This method reduces worker exposure and can be more efficient than foliar sprays.[\[15\]](#)

2. Materials & Equipment:

- Water-soluble Dimethoate formulation
- Drip irrigation system with injectors (e.g., Venturi or diaphragm pump)
- Backflow prevention device
- PPE as described in Protocol 2.

3. Methodology:

- **System Preparation:** Ensure the drip irrigation system is functioning correctly with uniform water distribution. A backflow prevention device is mandatory to prevent contamination of the water source.

- Dosage and Timing: Based on a field study on cotton, an effective application rate was 3.00 kg active ingredient per hectare.[15] This application should be timed with a scheduled irrigation event.
- Injection: The Dimethoate solution should be injected into the irrigation water during the main watering phase. The total water volume for the application should be sufficient to move the active ingredient into the root zone (e.g., 200 m³ per hectare).[15]
- Flushing: After the injection period is complete, continue running the irrigation system with fresh water for a sufficient time to flush all remaining insecticide from the irrigation lines and into the soil.
- Monitoring: Monitor pest populations post-application to assess efficacy. A study showed that this method can provide satisfactory control (81.49% efficacy at 7 days) against *Tetranychus urticae* on cotton without negatively impacting the natural enemy *N. cucumeris*. [15] Residues in cotton seeds were not detectable with this method.[15]

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